

tioconazole degradation products stability studies

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Compound Focus: Tioconazole

CAS No.: 65899-73-2

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Frequently Asked Questions

1. Under what stress conditions is **Tioconazole** known to degrade? Current research indicates that **Tioconazole degrades under thermal stress**. Unlike some other antifungals, a dedicated study specifically identifying its oxidative or photolytic degradation products was not available in the search results.

- **Thermal Degradation:** Thermogravimetric analysis (TGA) shows a **degradation peak at 297.8 °C** [1].
- **Melting Point:** The melting point of **Tioconazole** is **82.8 °C**, as determined by Differential Scanning Calorimetry (DSC) [1].

2. What analytical techniques are recommended for characterizing **Tioconazole** and its stability? A combination of thermal, spectroscopic, and diffraction techniques provides a comprehensive characterization [1]. The table below summarizes suitable methods for different sample types.

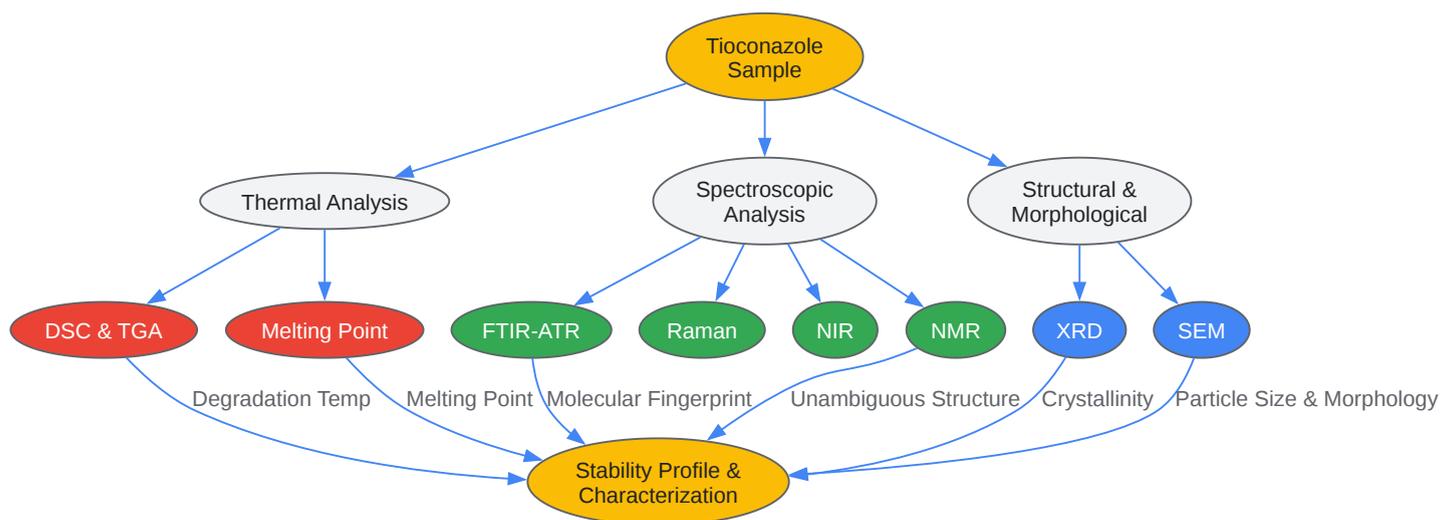
Technique	Usefulness for Bulk Powder	Usefulness for Ovules	Usefulness for Nail Lacquer
DSC / TGA	Effective	Effective	Not Specified
X-ray Diffraction (XRD)	Effective	Effective	Not Specified

Technique	Usefulness for Bulk Powder	Usefulness for Ovules	Usefulness for Nail Lacquer
FTIR-ATR	Effective	Less Effective	Most Appropriate
Raman Spectroscopy	Effective	Effective	Less Effective
NIR Spectroscopy	Effective	Effective	Most Appropriate
NMR	Effective for structure elucidation	Not Specified	Not Specified

> **Important Note for Researchers:** The methodologies referenced above are based on a 2018 publication [1]. You should always verify these protocols against the most recent literature and your internal quality standards before implementation.

Experimental Workflow for Tioconazole Analysis

The following diagram outlines a general workflow for the identification and characterization of **Tioconazole**, integrating the techniques mentioned in the FAQs.



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Detailed Experimental Protocols

1. Thermal Analysis Protocol (DSC & TGA) This protocol determines the melting point, enthalpy, and thermal degradation profile of **Tioconazole** [1].

- **Sample Preparation:** Place ~2 mg of API or ~5-6 mg of commercial product in a closed aluminum pan with a pinhole.
- **Instrument Settings:**
 - **Atmosphere:** Nitrogen, constant flow (8 L/h for DSC, 30 mL/min for TGA).
 - **Heating Rate:** 10 °C/min.
 - **DSC Range:** Heat from 40 °C to 145 °C, then cool to 55 °C at 5 °C/min.
 - **TGA Range:** Heat from room temperature to 600 °C.
- **Data Interpretation:** Identify the melting onset temperature and the peak of thermal degradation.

2. Spectroscopic Identification Protocol (FTIR-ATR) This method provides a molecular fingerprint for **Tioconazole** identification, especially in nail lacquer formulations [1].

- **Sample Preparation:** Place ~20 mg of raw material or a small amount of the commercial product directly on the ATR crystal.
- **Instrument Settings:**
 - **Wave Number Range:** 4000–600 cm^{-1} .
 - **Resolution:** 4 cm^{-1} .
 - **Scans:** 20 scans per measurement.
 - **Temperature:** Standardize to 30 °C.
- **Procedure:** Acquire the spectrum and compare the characteristic bands against a reference spectrum of **Tioconazole** raw material.

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References

1. New approaches to identification and characterization of ... [pmc.ncbi.nlm.nih.gov]

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